

Solubility of 4-Methylisatin in Organic Solvents: An In-depth Technical Guide

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Compound of Interest

Compound Name: 4-Methylisatin

Cat. No.: B074770

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This technical guide provides a comprehensive overview of the solubility of **4-Methylisatin**, a key intermediate in the synthesis of pharmaceuticals and other bioactive compounds. Understanding the solubility of this compound is critical for its application in medicinal chemistry, process development, and formulation. This document compiles available solubility data, presents detailed experimental protocols for its determination, and illustrates relevant workflows.

Core Concepts and Solubility Profile

4-Methylisatin (CAS No: 1128-44-5) is a derivative of isatin, featuring a methyl group at the 4-position of the indole ring.^[1] This substitution influences its physicochemical properties, including its solubility in various organic solvents. Generally, **4-Methylisatin** is a yellow to orange crystalline solid.^[1]

While extensive quantitative solubility data for **4-Methylisatin** is not widely published, qualitative assessments indicate that it is notably soluble in polar organic solvents such as ethanol and dimethyl sulfoxide (DMSO).^[1] It exhibits slight solubility in chloroform and methanol and is considered insoluble in water.^[2] The presence of the methyl group is expected to slightly increase its lipophilicity compared to its parent compound, isatin, which may result in a modest decrease in solubility in highly polar solvents and an increase in less polar organic solvents.

For comparative purposes, the following tables summarize the available qualitative solubility information for **4-Methylisatin** and quantitative data for the related compounds, isatin and 5-Methylisatin. This information can serve as a valuable starting point for solvent selection in synthesis, purification, and formulation development.

Table 1: Qualitative Solubility of **4-Methylisatin**

Solvent	Solubility	Reference
Dimethyl Sulfoxide (DMSO)	Notably Soluble	[1]
Ethanol	Notably Soluble	[1]
Chloroform	Slightly Soluble	[2]
Methanol	Slightly Soluble	[2]
Water	Insoluble	[2]

Table 2: Quantitative Solubility of Isatin and 5-Methylisatin in Various Organic Solvents

Compound	Solvent	Temperature (°C)	Solubility	Reference
Isatin	Dichloromethane	25	Mole Fraction: 0.00512	[3]
Isatin	Toluene	25	Mole Fraction: 0.00291	[3]
Isatin	Acetone	25	Mole Fraction: 0.00201	[3]
Isatin	Ethyl Acetate	25	Mole Fraction: 0.00715	[3]
Isatin	1,4-Dioxane	25	Mole Fraction: 0.00289	[3]
Isatin	N,N-Dimethylformamide (DMF)	25	Mole Fraction: 0.00782	[3]
Isatin	Tetrahydrofuran (THF)	25	Mole Fraction: 0.00491	[3]
Isatin	Acetonitrile	25	Mole Fraction: 0.00618	[3]
5-Methylisatin	Methanol	Not Specified	25 mg/mL	

Experimental Protocol: Determination of 4-Methylisatin Solubility using the Isothermal Shake-Flask Method and Gravimetric Analysis

This protocol details a reliable and widely used method for determining the equilibrium solubility of **4-Methylisatin** in an organic solvent.

Objective: To accurately measure the solubility of **4-Methylisatin** in a selected organic solvent at a constant temperature.

Materials:

- **4-Methylisatin** (high purity, >98%)[2]
- Selected organic solvent (analytical grade)
- Glass vials with screw caps
- Constant temperature water bath or incubator with shaker
- Analytical balance (readability ± 0.1 mg)
- Centrifuge
- Volumetric flasks and pipettes
- Drying oven or vacuum desiccator
- Spatula and weighing paper

Procedure:

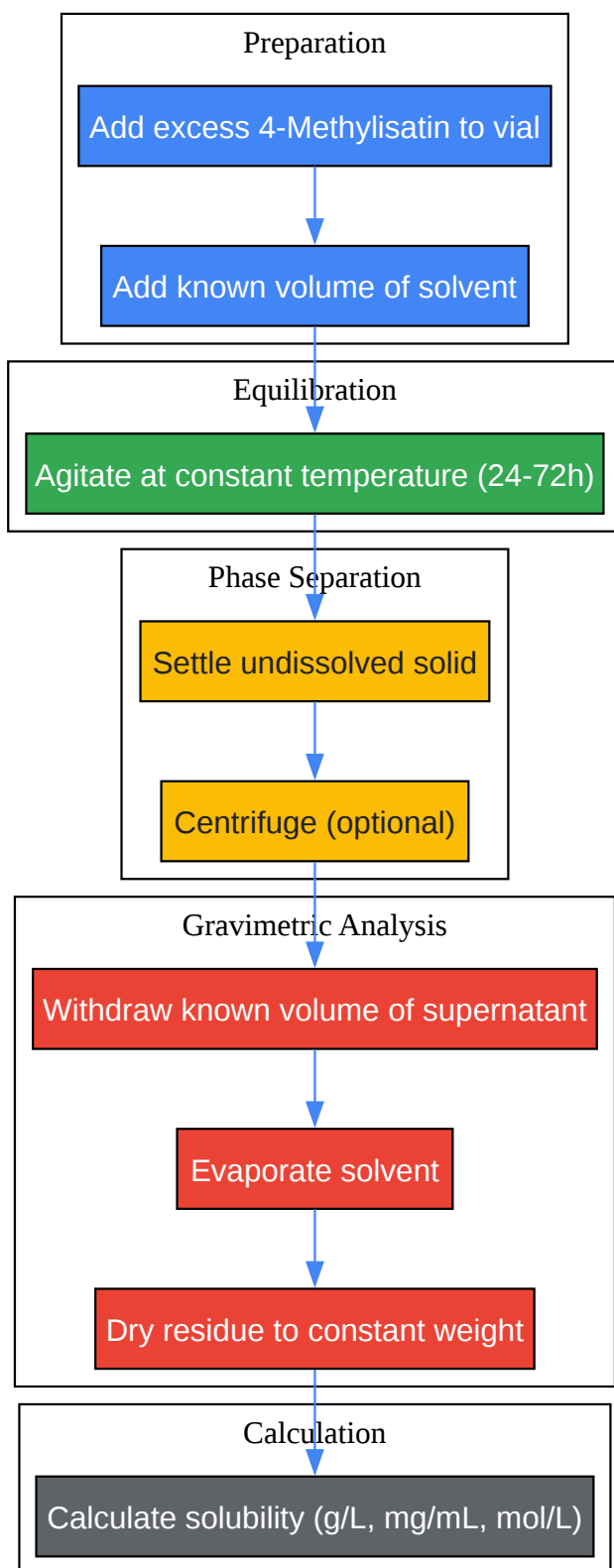
- Preparation of Saturated Solution:
 - Add an excess amount of **4-Methylisatin** to a pre-weighed glass vial. The excess solid is crucial to ensure that equilibrium is reached with the solid phase present.
 - Pipette a known volume (e.g., 10 mL) of the selected organic solvent into the vial.
 - Securely cap the vial to prevent solvent evaporation.
- Equilibration:
 - Place the vial in a constant temperature shaker bath set to the desired temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient period to allow the system to reach equilibrium. A duration of 24 to 72 hours is typically recommended.[4]

- Phase Separation:
 - After equilibration, remove the vial from the shaker and allow it to stand undisturbed at the same constant temperature for at least 2 hours to allow the undissolved solid to settle.
 - For finer particles, centrifugation of the vial can be performed to ensure complete separation of the solid and liquid phases.^[4]
- Sample Withdrawal and Analysis (Gravimetric Method):
 - Carefully withdraw a known volume (e.g., 5 mL) of the clear supernatant using a pre-heated or pre-cooled pipette to avoid temperature fluctuations that could cause precipitation.
 - Transfer the supernatant to a pre-weighed, dry evaporating dish or watch glass.
 - Record the exact mass of the empty container.
 - Evaporate the solvent in a drying oven at a temperature below the boiling point of the solvent and the melting point of **4-Methylisatin**. A gentle stream of nitrogen can be used to accelerate evaporation.
 - Once the solvent is completely evaporated, place the container with the dried residue in a desiccator to cool to room temperature.
 - Weigh the container with the dried **4-Methylisatin** residue.
 - Repeat the drying and weighing steps until a constant mass is obtained.
- Calculation of Solubility:
 - Calculate the mass of the dissolved **4-Methylisatin** by subtracting the mass of the empty container from the final mass of the container with the residue.
 - The solubility can be expressed in various units:
 - g/L: (mass of residue in g / volume of supernatant withdrawn in L)

- mg/mL: (mass of residue in mg / volume of supernatant withdrawn in mL)
- mol/L (Molarity): (mass of residue in g / (Molecular Weight of **4-Methylisatin** * volume of supernatant withdrawn in L))

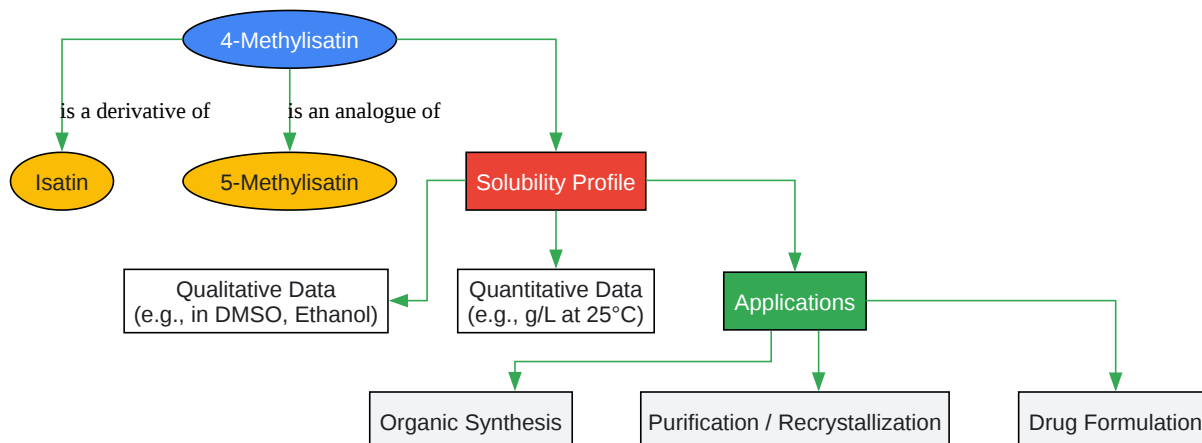
Visualizing Experimental and Logical Workflows

The following diagrams, generated using the DOT language, illustrate the key workflows described in this guide.



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Figure 1: Experimental workflow for determining the solubility of **4-Methylisatin**.



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Figure 2: Logical relationship of **4-Methylisatin** solubility and its applications.

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